

Spectroscopic Data of Taxifolin 6-C-glucoside: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Taxifolin 6-C-glucoside

CAS No.: 112494-39-0

Cat. No.: B053046

[Get Quote](#)

Introduction: The Significance of Taxifolin 6-C-glucoside and its Spectroscopic Characterization

Taxifolin, also known as dihydroquercetin, is a flavonoid with a wide range of documented biological activities, including antioxidant, anti-inflammatory, and cardioprotective effects.^[1] Its glycosidic forms, which often exhibit altered solubility and bioavailability, are of significant interest to researchers in natural product chemistry, pharmacology, and drug development.

Taxifolin 6-C-glucoside, a C-glycosylated derivative of taxifolin, presents a unique analytical challenge due to the stability of the carbon-carbon bond between the aglycone and the sugar moiety.

This technical guide provides a comprehensive overview of the spectroscopic data for **Taxifolin 6-C-glucoside**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The aim is to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical insights required for the unambiguous identification and characterization of this compound. The causality behind experimental choices and the self-validating nature of the described protocols are emphasized to ensure scientific integrity.

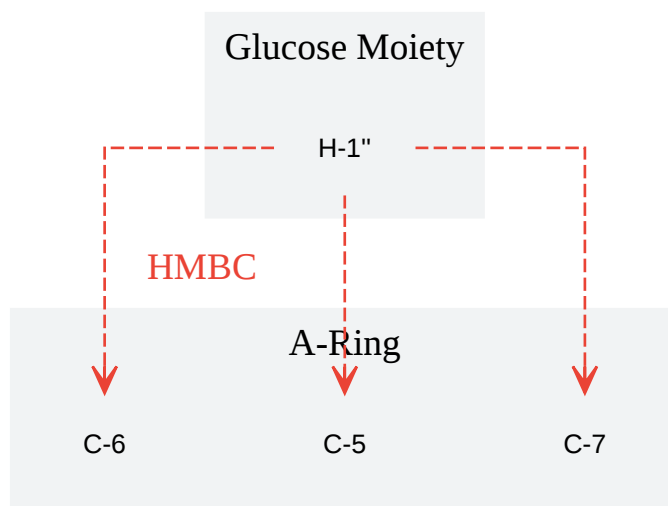
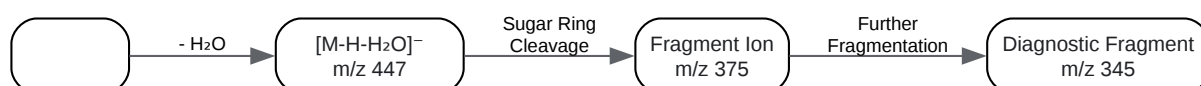
Mass Spectrometry Analysis of Taxifolin 6-C-glucoside

Mass spectrometry is a pivotal technique for the structural elucidation of flavonoid glycosides. [2] For C-glycosides like **Taxifolin 6-C-glucoside**, the fragmentation pattern is distinct from that of O-glycosides. The robust C-C glycosidic bond resists cleavage; instead, fragmentation primarily occurs within the sugar moiety.[3]

Anticipated Mass Spectrum and Fragmentation Pathway

In negative ion mode electrospray ionization (ESI), **Taxifolin 6-C-glucoside** is expected to exhibit a deprotonated molecule $[M-H]^-$ at m/z 465. A study on a taxifolin-hexoside identified the $[M-H]^-$ ion at m/z 465.2, with a fragment ion corresponding to the aglycone $[A]^-$ at m/z 302.8.[4] Further fragmentation of the $[M-H]^-$ ion of **Taxifolin 6-C-glucoside** has been reported to yield product ions at m/z 447, 375, and 345.[5] The ion at m/z 345 is particularly significant as a diagnostic fragment.

The proposed fragmentation pathway involves initial water loss from the sugar moiety, followed by cross-ring cleavages of the glucose unit. This contrasts with O-glycosides, where the initial and most facile fragmentation is the loss of the entire sugar moiety.[6]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. scielo.br \[scielo.br\]](#)
- [2. academicjournals.org \[academicjournals.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. revmedchir.ro \[revmedchir.ro\]](#)
- [5. academicjournals.org \[academicjournals.org\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Spectroscopic Data of Taxifolin 6-C-glucoside: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b053046/docs#spectroscopic-data-of-taxifolin-6-c-glucoside-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b053046/docs#spectroscopic-data-of-taxifolin-6-c-glucoside-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)